

Best practices for storing and handling N-Acetyl-DL-alanine-d7

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Compound of Interest

Compound Name: N-Acetyl-DL-alanine-d7

Cat. No.: B12422466

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This guide provides best practices, troubleshooting advice, and experimental protocols for researchers, scientists, and drug development professionals working with **N-Acetyl-DL-alanine-d7**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for storing **N-Acetyl-DL-alanine-d7**?

A: **N-Acetyl-DL-alanine-d7** should be stored in a tightly sealed container, protected from moisture.^[1] For long-term stability, specific temperatures are recommended based on the form of the compound.

Q2: How should I handle **N-Acetyl-DL-alanine-d7** safely in the laboratory?

A: Always handle **N-Acetyl-DL-alanine-d7** in a well-ventilated area.^{[1][2]} It is crucial to wear appropriate Personal Protective Equipment (PPE), including chemical safety goggles, gloves, and a lab coat, to prevent skin and eye contact.^{[1][2][3]} Avoid creating dust, and prevent inhalation or ingestion.^{[1][2][3]} After handling, wash your hands thoroughly.^[2]

Q3: What are the known chemical incompatibilities of **N-Acetyl-DL-alanine-d7**?

A: You should avoid contact with moisture, alcohols, oxidizing agents, and strong bases.[1]

Q4: Is this compound stable at room temperature?

A: Yes, **N-Acetyl-DL-alanine-d7** is stable at room temperature when stored in a closed container under normal conditions.[1] It is also stable at ambient temperatures for a few days, such as during shipping.[4]

Q5: What should I do in case of an accidental spill?

A: In case of a spill, immediately ensure the area is well-ventilated.[1] Wearing appropriate PPE, absorb the spill with an inert material like dry sand or earth and place it into a designated chemical waste container.[1] Avoid letting the substance enter storm sewers or waterways.[1]

Q6: What are the first-aid measures for exposure to **N-Acetyl-DL-alanine-d7**?

A: The following first-aid procedures should be followed:

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][3]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[2][3]
- Inhalation: Move the individual to fresh air. If breathing difficulties occur, seek medical attention.[2][3]
- Ingestion: Rinse the mouth with water and then drink plenty of water. Seek medical attention if symptoms occur.[3]

Data Presentation

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years[4]
4°C	2 years[4]	
In Solvent	-80°C	6 months[4]
-20°C	1 month[4]	

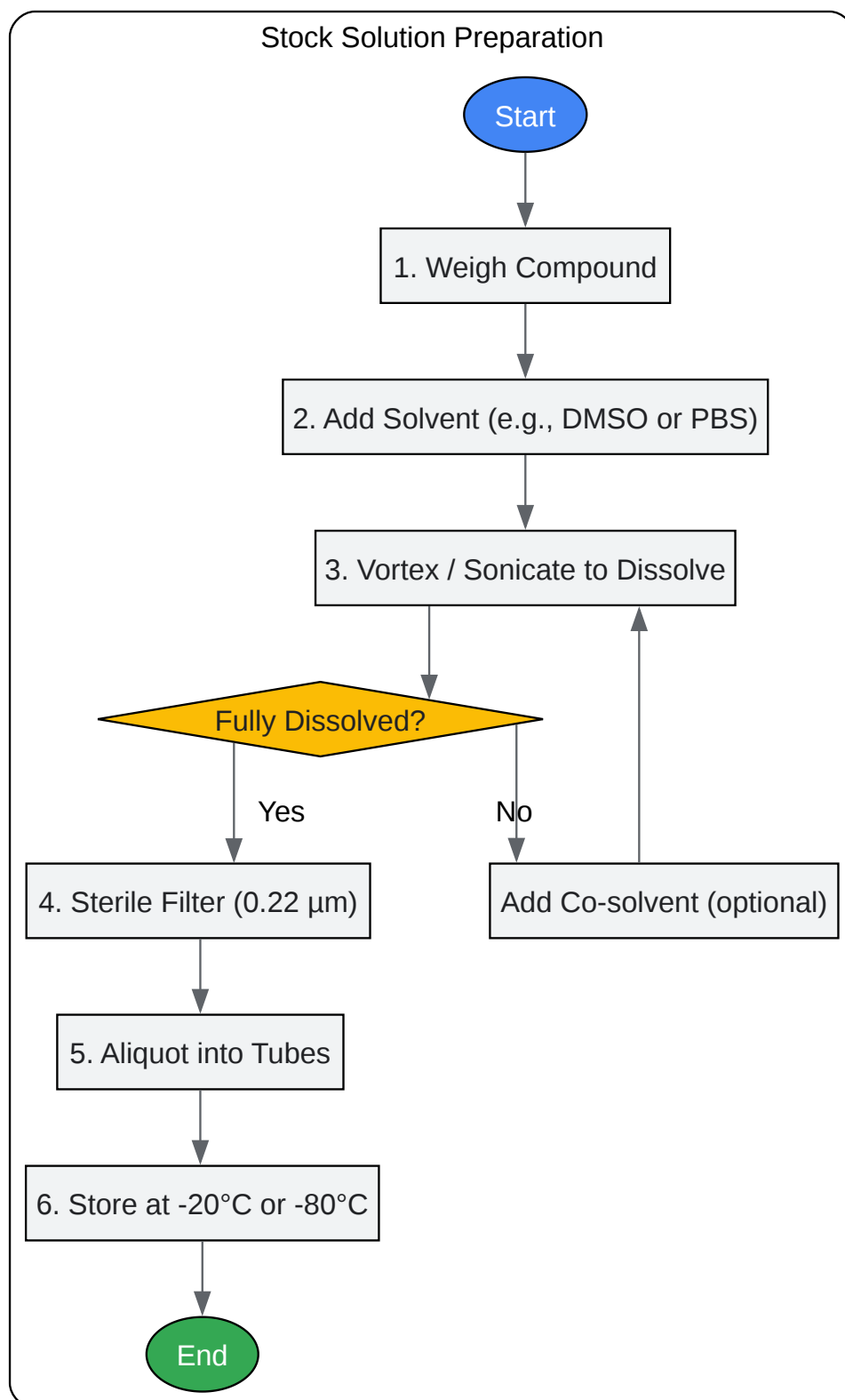
Table 2: Physicochemical Properties

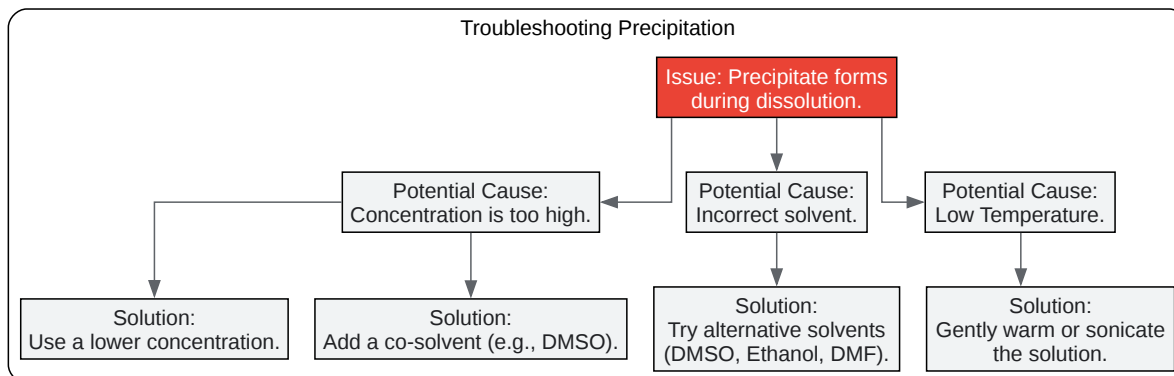
Property	Value/Characteristic	Source(s)
Appearance	White to off-white crystalline solid/powder.	[2][3][5]
Molecular Formula	C ₅ H ₂ D ₇ NO ₃	[4]
Incompatibilities	Moisture, alcohols, oxidizing agents, strong bases.	[1]
Solubility	May dissolve in DMSO, Water, Ethanol, or DMF.	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-Acetyl-DL-alanine-d7** for use in experiments.





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